

# Essential Safety and Logistical Information for Handling E17241

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: E17241

Cat. No.: B2881753

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Product Name: **E17241** Chemical Name: 4-(1,3-dithiolan-2-yl)-N-(3-hydroxypyridin-2-yl)benzamide CAS Number: 1060968-92-4

Important Note: The chemical, physical, and toxicological properties of **E17241** have not been thoroughly investigated.<sup>[1]</sup> This document provides guidance based on general laboratory safety principles for handling potentially hazardous research chemicals. All procedures should be conducted with caution in a controlled laboratory environment.

## Personal Protective Equipment (PPE)

Proper PPE is essential to minimize exposure when handling **E17241**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hands	Chemical-resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Inspect gloves for tears or holes before use.
Body	Laboratory Coat	Should be fully buttoned.
Respiratory	Not generally required for small quantities handled with adequate ventilation.	Use a NIOSH-approved respirator if there is a risk of generating dust or aerosols.

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **E17241** and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	- Handle in a well-ventilated area, preferably in a chemical fume hood.[2] - Avoid inhalation of dust or fumes. - Avoid contact with skin and eyes.[3] - Wash hands thoroughly after handling.[2]
Storage	- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[2][3] - Keep away from strong oxidizing agents, strong acids, and strong bases.[3]

## First Aid Measures

In the event of exposure, immediate first aid is critical. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure
Inhalation	- Move the person to fresh air. - If breathing is difficult, provide oxygen. - Seek medical attention if symptoms persist.
Skin Contact	- Immediately wash the affected area with soap and plenty of water. - Remove contaminated clothing. - Seek medical attention if irritation develops or persists.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. - Remove contact lenses if present and easy to do. - Seek immediate medical attention.
Ingestion	- Do NOT induce vomiting. - Rinse mouth with water. - Seek immediate medical attention.

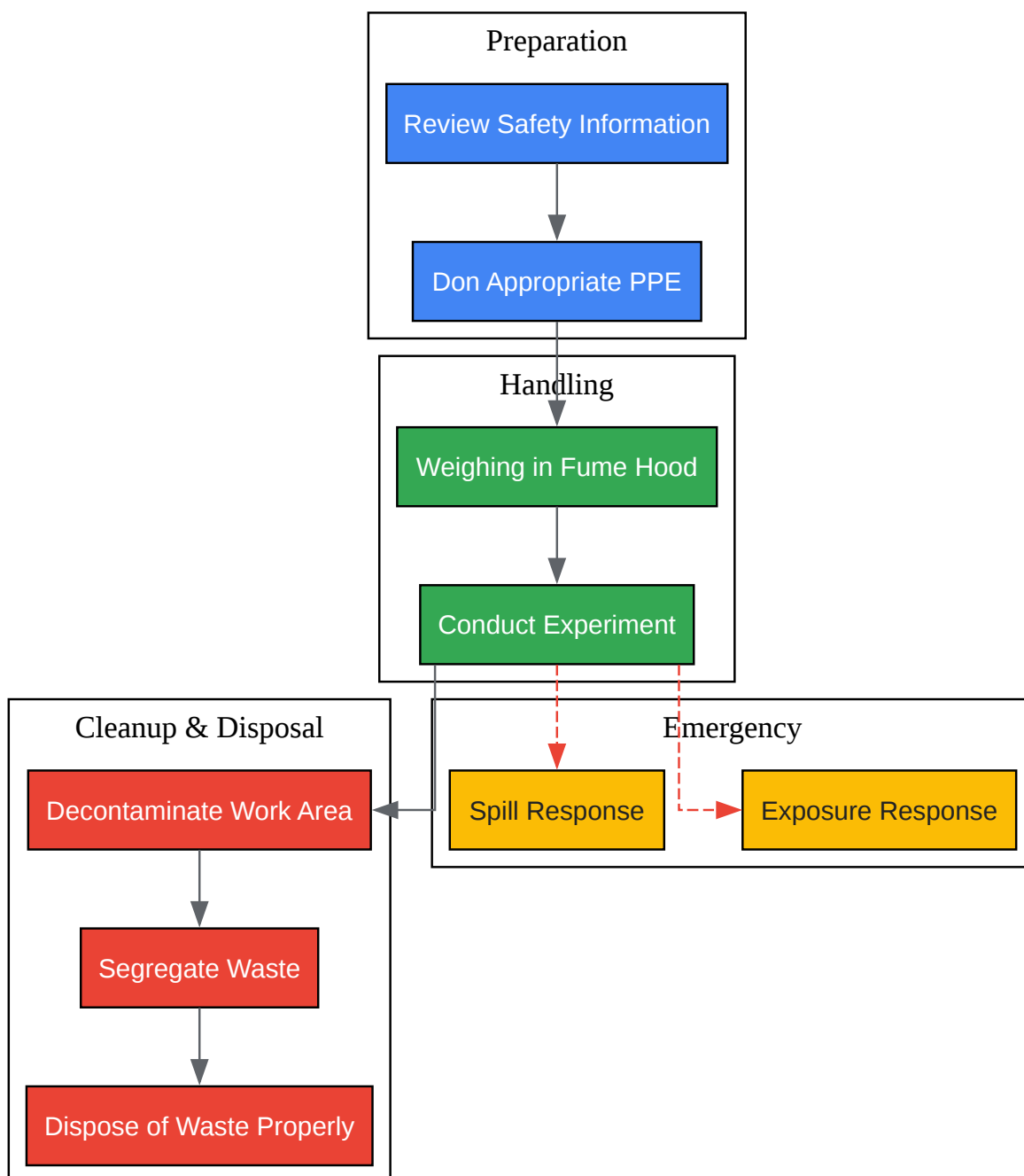
## Disposal Plan

Proper disposal of **E17241** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused E17241	- Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. - Do not dispose of down the drain.
Contaminated Materials (e.g., gloves, labware)	- Place in a sealed, labeled container for hazardous waste disposal.
Empty Containers	- Triple rinse with a suitable solvent. - Dispose of the rinsed container as regular laboratory waste, if permitted by local regulations. Otherwise, treat as hazardous waste.

## Experimental Workflow for Safe Handling of E17241

The following diagram outlines the procedural steps for the safe handling of **E17241** from receipt to disposal.



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Caption: Workflow for the safe handling of **E17241**.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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